

Physical and chemical properties of 5-Amino-2-methylbenzenesulfonic acid

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Compound of Interest

Compound Name: 5-Amino-2-methylbenzenesulfonic acid

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An In-depth Technical Guide to **5-Amino-2-methylbenzenesulfonic Acid**

Introduction

5-Amino-2-methylbenzenesulfonic acid, also known as p-Toluidine-o-sulfonic acid, is a white crystalline powder with the chemical formula $C_7H_9NO_3S$.^[1] It is an important chemical intermediate, primarily utilized in the synthesis of various dyes and pigments.^[1] Its molecular structure consists of a benzene ring substituted with a methyl group, an amino group, and a sulfonic acid group.^[1] This guide provides a comprehensive overview of its physical, chemical, and spectral properties, along with detailed experimental protocols for its synthesis and analysis.

Physical and Chemical Properties

The physical and chemical characteristics of **5-Amino-2-methylbenzenesulfonic acid** are summarized in the tables below. These properties are crucial for its handling, application, and in predicting its behavior in various chemical reactions.

Table 1: Physical Properties

Property	Value	Source
Appearance	White crystalline powder, Dry Powder	[1][2]
Melting Point	>300 °C	[3]
Water Solubility	56 g/L (at 20 °C)	[1][3]
Density	1.4 ± 0.1 g/cm ³	[3]

Table 2: Chemical and Computational Properties

Property	Value	Source
IUPAC Name	5-amino-2-methylbenzenesulfonic acid	[2]
CAS Number	118-88-7	[1][2]
Molecular Formula	C ₇ H ₉ NO ₃ S	[1][2][4]
Molecular Weight	187.22 g/mol	[2][4]
Exact Mass	187.030314 g/mol	[1][2]
pKa (Predicted)	-1.11 ± 0.42	[1]
LogP (XLogP3)	-0.60	[3]
Topological Polar Surface Area	88.8 Å ²	[1][2]
Refractive Index (Predicted)	1.610	[1][3]
Hydrogen Bond Donors	3	[1]
Hydrogen Bond Acceptors	4	[1]
Rotatable Bond Count	1	[1]

Spectral Information

Spectroscopic data is essential for the structural elucidation and purity assessment of **5-Amino-2-methylbenzenesulfonic acid**.

- ^1H NMR and ^{13}C NMR: NMR spectra are available and have been recorded on instruments such as the Varian CFT-20 and Bruker WM-360.[2]
- Mass Spectrometry: GC-MS and LC-MS data have been collected, with a prominent precursor ion $[\text{M}-\text{H}]^-$ observed at m/z 186.023.[2]
- Infrared (IR) Spectroscopy: FTIR spectra have been obtained using the KBr-Pellet technique on a Bruker IFS 85 instrument.[2]
- Raman Spectroscopy: Raman spectral data is also available for this compound.[2]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **5-Amino-2-methylbenzenesulfonic acid** are provided below.

Synthesis from 4-Methylaniline

A common method for the preparation of **5-Amino-2-methylbenzenesulfonic acid** involves the sulfonation of 4-methylaniline (p-toluidine).[1]

Materials:

- 4-methylaniline
- Sulfuric acid monohydrate
- 1,2-dichlorobenzene (solvent)

Procedure:

- In a suitable reaction vessel, dissolve 4-methylaniline in 1,2-dichlorobenzene.
- Slowly add sulfuric acid monohydrate to the solution while stirring.
- Heat the reaction mixture to a temperature of 175-180 °C.
- Maintain this temperature and continue stirring for 3-5 hours.

- After the reaction is complete, cool the mixture to allow for the precipitation of the product.
- Collect the solid product by filtration.
- Wash the product with a suitable solvent to remove impurities.
- Dry the purified **5-Amino-2-methylbenzenesulfonic acid**.

This protocol is reported to achieve a yield of approximately 94.6%.^[1]

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **5-Amino-2-methylbenzenesulfonic acid** can be determined using a reverse-phase HPLC method.^[5]

Instrumentation and Columns:

- HPLC system with a UV detector
- Column: Newcrom R1 (or a similar reverse-phase column)

Mobile Phase:

- A mixture of acetonitrile (MeCN), water, and phosphoric acid.
- For Mass Spectrometry (MS) compatible applications, phosphoric acid should be replaced with formic acid.^[5]

Procedure:

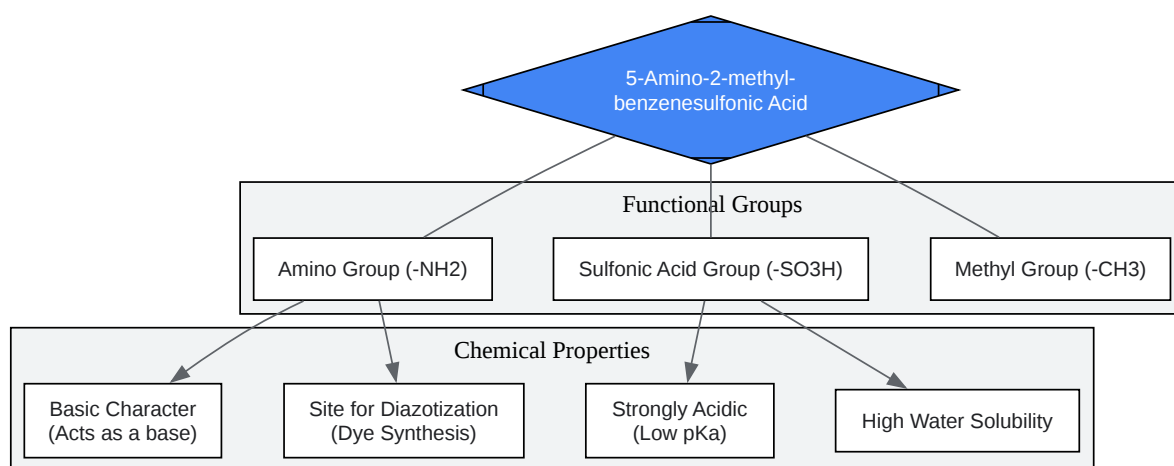
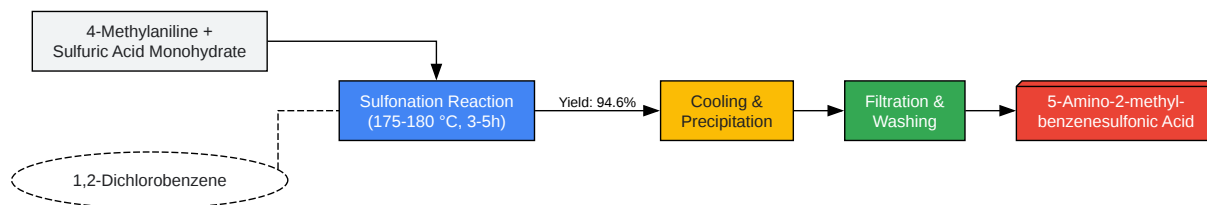
- Prepare the mobile phase and degas it thoroughly.
- Prepare a standard solution of **5-Amino-2-methylbenzenesulfonic acid** of known concentration in the mobile phase.
- Prepare the sample solution by dissolving the test material in the mobile phase.

- Equilibrate the HPLC column with the mobile phase until a stable baseline is achieved.
- Inject the standard solution and then the sample solution onto the column.
- Monitor the elution of the compound using the UV detector at an appropriate wavelength.
- Quantify the amount of **5-Amino-2-methylbenzenesulfonic acid** in the sample by comparing its peak area to that of the standard.

This method is scalable and can be adapted for preparative separation to isolate impurities.[5]

Visualizations

The following diagrams illustrate the synthesis workflow and the logical relationship of the compound's structure to its properties.



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